

Preparing KGY15 stock solutions for assays

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Compound of Interest

Compound Name: KGY15

Cat. No.: B15623894

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Application Notes and Protocols for KGY15

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Introduction

KGY15 is a 15-amino acid peptide modulator of the CD40 signaling pathway.[1] Derived from amino acids 136-150 of the mouse CD154 protein, **KGY15** targets the CD40 receptor, a critical co-stimulatory protein involved in a wide range of immune responses.[2] The interaction between CD40 and its ligand, CD154 (CD40L), is crucial for the development and perpetuation of autoimmune diseases, making this pathway a significant target for therapeutic intervention. [2]

Research indicates that **KGY15** not only interacts with CD40 but also with integrins CD11a/CD18 and CD11b/CD18.[2][3] This suggests that its mechanism of action involves modulating the complex signaling nexus between these proteins rather than complete inhibition, which may offer therapeutic advantages by controlling autoimmune inflammation without causing broad immunosuppression.[3] Studies have shown **KGY15** can prevent and even reverse hyperglycemia in mouse models of type 1 diabetes.[2]

These application notes provide detailed protocols for the preparation of **KGY15** stock solutions for use in various biological assays.

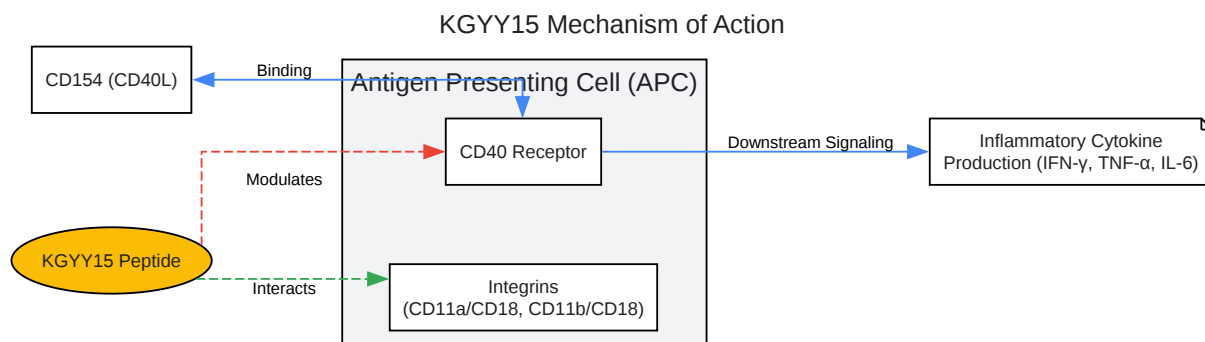
Physicochemical and Binding Properties

Quantitative data for **KGYY15** has been summarized in the table below. Proper handling and storage are crucial for maintaining the peptide's integrity and activity.

Property	Value	Source / Notes
Full Name	H-Val-Leu-Gln-Trp-Ala-Lys-Lys-Gly-Tyr-Tyr-Thr-Met-Lys-Ser-Asn-OH	[2]
Amino Acid Sequence	VLQWAKKGYTMSN	[2][3]
Molecular Formula	C ₈₄ H ₁₂₉ N ₂₁ O ₂₂ S	[2]
Molecular Weight	1815.93 g/mol	[2]
CAS Number	1690215-31-6	[4]
Appearance	Freeze-dried (lyophilized) solid	[2]
Purity	>95% (as determined by HPLC)	[2]
Solubility	Soluble in water. For hydrophobic peptides, DMSO is a common alternative solvent.	[2][5]
Binding Target(s)	CD40, Integrin CD11a/CD18, Integrin CD11b/CD18	[3]
Binding Affinity (Kd)	109.69 nM (for interaction with recombinant CD40)	[3]
Biological Activity	Modulates CD40-CD154 signaling; reduces inflammatory cytokine production.	[6]

Signaling Pathway and Experimental Workflow

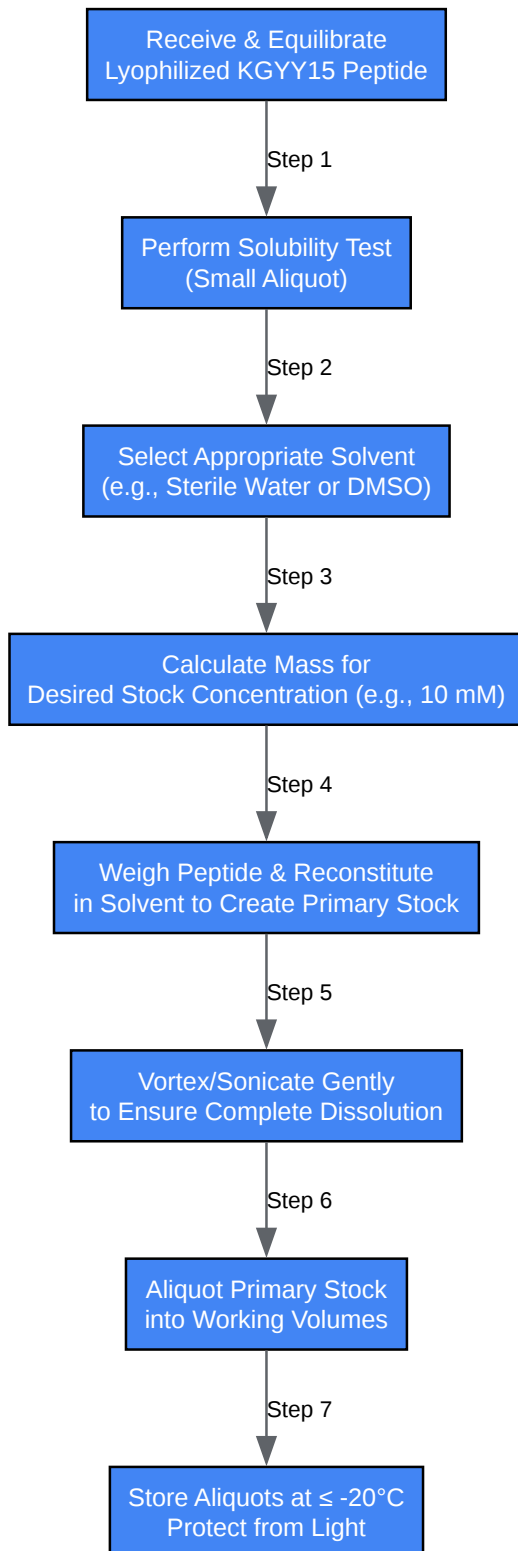
The diagrams below illustrate the signaling pathway targeted by **KGYY15** and the general workflow for preparing stock solutions from a lyophilized powder.



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Figure 1. KGYY15 modulates the CD40-CD154 signaling axis.

Experimental Workflow for Stock Solution Preparation

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